

Essential Safety and Handling Protocols for BMS-200

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Compound of Interest

Compound Name: BMS-200

Cat. No.: B13848474

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For researchers, scientists, and drug development professionals handling **BMS-200**, a potent PD-1/PD-L1 interaction inhibitor, adherence to strict safety protocols is paramount to ensure personal safety and maintain experimental integrity. This guide provides essential, immediate safety and logistical information, including operational and disposal plans for **BMS-200**.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **BMS-200** to minimize exposure and ensure safety.

PPE Category	Item	Specification
Eye Protection	Safety Glasses or Goggles	Must be worn at all times in the laboratory.
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate material.
Body Protection	Laboratory Coat	Fully buttoned to protect skin and clothing.

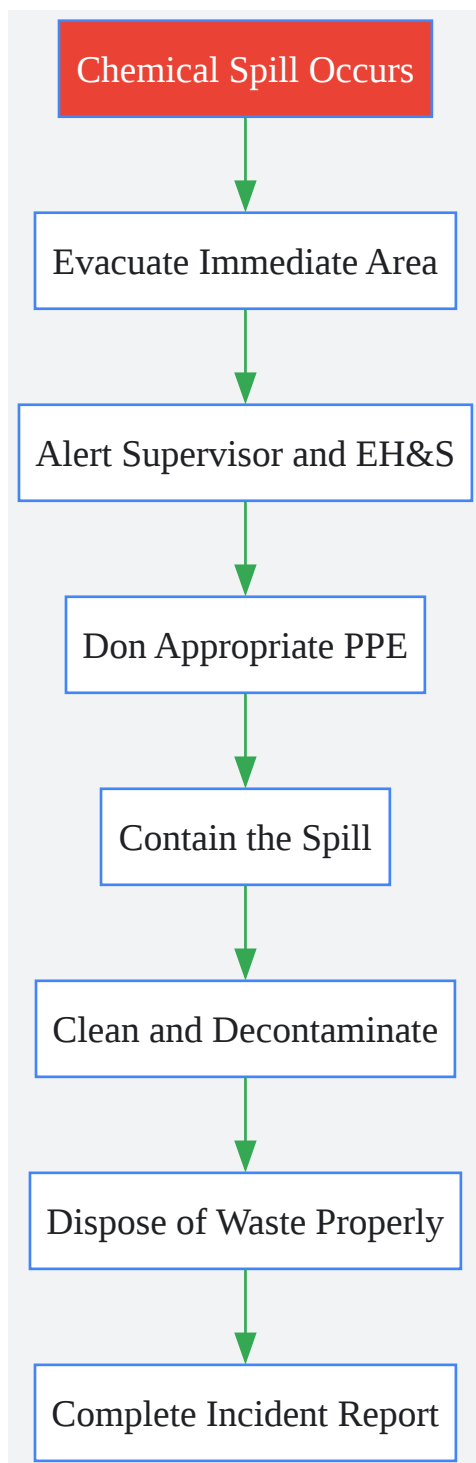
Safe Handling and Storage

Proper handling and storage are critical to maintaining the stability and efficacy of **BMS-200**, as well as for the safety of laboratory personnel.

Aspect	Guideline
Handling	Avoid inhalation of dust. Do not get in eyes, on skin, or on clothing. Wash skin thoroughly after handling.
Storage	Store in a tightly closed container. Recommended storage temperatures are -80°C for 6 months or -20°C for 1 month. [1]

Emergency Procedures: Chemical Spill Workflow

In the event of a **BMS-200** spill, a clear and immediate response is crucial to contain the substance and prevent exposure. The following workflow outlines the necessary steps.



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References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Essential Safety and Handling Protocols for BMS-200]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13848474#personal-protective-equipment-for-handling-bms-200]

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